

An In-depth Technical Guide to (2R)-2-hydroxypentanoic Acid

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Compound of Interest

Compound Name: (2R)-2-hydroxypentanoic acid

CAS No.: 24809-83-4

Cat. No.: B6210856

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This technical guide provides a comprehensive overview of **(2R)-2-hydroxypentanoic acid**, catering to researchers, scientists, and professionals in drug development. The document covers its chemical identity, physicochemical properties, synthesis and analysis protocols, and biological significance, presenting data in a structured and accessible format.

Chemical Identity and Synonyms

(2R)-2-hydroxypentanoic acid is a chiral organic compound belonging to the alpha-hydroxy acid family. It is characterized by a carboxylic acid group and a hydroxyl group attached to the same chiral carbon atom. A comprehensive list of its synonyms, identifiers, and chemical properties is provided in the tables below.

Table 1: Synonyms and Identifiers for **(2R)-2-hydroxypentanoic acid**

Identifier Type	Identifier
IUPAC Name	(2R)-2-hydroxypentanoic acid
Other Names	(R)-2-Hydroxypentanoic acid[1]
	(R)-2-Hydroxyvaleric acid[1]
	D-2-Hydroxyvaleric acid[1]
	(R)-(+)-2-Hydroxyvaleric acid
CAS Number	24809-83-4[1]
PubChem CID	6950705[2]
Molecular Formula	C5H10O3[3]
Molecular Weight	118.13 g/mol [2][3]
InChI Key	JRHWHSJDILJAT-SCSAIBSYSA-N[2]
Canonical SMILES	CCC--INVALID-LINK--O[2]

Physicochemical Properties

The physicochemical properties of **(2R)-2-hydroxypentanoic acid** are crucial for its handling, formulation, and biological activity studies. While experimental data for the pure (2R)-enantiomer is limited, the following table summarizes available data for the racemic mixture and computed values for the (2R)-enantiomer.

Table 2: Physicochemical Properties of 2-hydroxypentanoic Acid

Property	Value	Remarks
Physical State	Colorless to pale yellow solid[1]	For the racemic mixture.
Melting Point	34 °C[4]	For the racemic mixture.
Boiling Point	Not available	
pKa	Not available	
LogP	0.45[4]	For the racemic mixture.
Computed XLogP3	0.4[2]	For the (2R)-enantiomer.
Solubility	Soluble in water and organic solvents like ethanol and acetone.	General solubility for alpha-hydroxy acids.

Experimental Protocols

Detailed experimental procedures are essential for the synthesis, purification, and analysis of **(2R)-2-hydroxypentanoic acid**. This section provides methodologies based on established protocols for similar chiral alpha-hydroxy acids.

Enantioselective Synthesis

The synthesis of enantiomerically pure **(2R)-2-hydroxypentanoic acid** can be achieved through various chiral synthesis strategies. One common approach involves the use of a chiral auxiliary or an asymmetric catalyst. Below is a representative protocol based on the synthesis of similar compounds.[1]

Protocol: Asymmetric Synthesis of **(2R)-2-hydroxypentanoic acid**

- **Starting Material:** A suitable prochiral ketoester, such as ethyl 2-oxopentanoate.
- **Asymmetric Reduction:** The ketoester is subjected to asymmetric reduction using a chiral reducing agent. A common system involves a borane complex with a chiral oxazaborolidine catalyst (e.g., (R)-CBS catalyst).

- **Reaction Conditions:** The reaction is typically carried out in an aprotic solvent like tetrahydrofuran (THF) at low temperatures (e.g., -78 °C to 0 °C) to ensure high enantioselectivity.
- **Work-up:** After the reaction is complete, it is quenched with a protic solvent (e.g., methanol), and the product is extracted with an organic solvent.
- **Hydrolysis:** The resulting ethyl (2R)-2-hydroxypentanoate is then hydrolyzed to the corresponding carboxylic acid using a base (e.g., lithium hydroxide) in a mixture of water and an organic solvent.
- **Purification:** The final product, **(2R)-2-hydroxypentanoic acid**, is purified by column chromatography on silica gel.

Chiral HPLC Separation

The separation of the enantiomers of 2-hydroxypentanoic acid is critical for determining enantiomeric purity and for isolating the desired (2R)-enantiomer. High-Performance Liquid Chromatography (HPLC) with a chiral stationary phase (CSP) is the most common method.

Protocol: Chiral HPLC Analysis of 2-hydroxypentanoic Acid

- **Column:** A polysaccharide-based chiral stationary phase, such as a Chiralpak® or Chiralcel®, is often effective for separating enantiomers of alpha-hydroxy acids.
- **Mobile Phase:** A typical mobile phase for normal-phase chromatography consists of a mixture of hexane and isopropanol with a small amount of a modifier like trifluoroacetic acid (TFA) to improve peak shape. For reversed-phase chromatography, a mixture of water, acetonitrile, and an acidic modifier can be used.
- **Flow Rate:** A flow rate of 0.5-1.0 mL/min is generally used.
- **Detection:** UV detection at a low wavelength (e.g., 210 nm) is suitable for detecting the carboxylic acid functionality.
- **Sample Preparation:** The sample is dissolved in the mobile phase or a compatible solvent and filtered through a 0.45 µm filter before injection.

Spectroscopic Analysis

Structural confirmation and purity assessment of **(2R)-2-hydroxypentanoic acid** are typically performed using Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

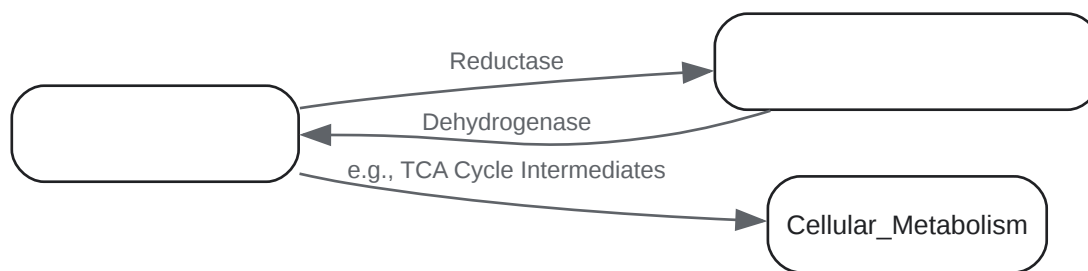
- ¹H NMR Spectroscopy: The proton NMR spectrum is expected to show characteristic signals for the methine proton adjacent to the hydroxyl and carboxyl groups, the methylene protons of the propyl chain, and the terminal methyl group. The chemical shifts and coupling patterns provide structural information.
- ¹³C NMR Spectroscopy: The carbon NMR spectrum will show distinct signals for the carboxyl carbon, the carbon bearing the hydroxyl group, and the carbons of the propyl chain.
- Mass Spectrometry: Electron ionization (EI) or electrospray ionization (ESI) mass spectrometry can be used to determine the molecular weight and fragmentation pattern. Common fragments for carboxylic acids include the loss of a hydroxyl group (M-17) and a carboxyl group (M-45).^[5]

Biological Significance and Signaling Pathways

Alpha-hydroxy acids, including **(2R)-2-hydroxypentanoic acid**, have garnered significant interest in dermatology and medicine. They are known to have effects on skin cells, including promoting exfoliation and influencing cellular signaling pathways.

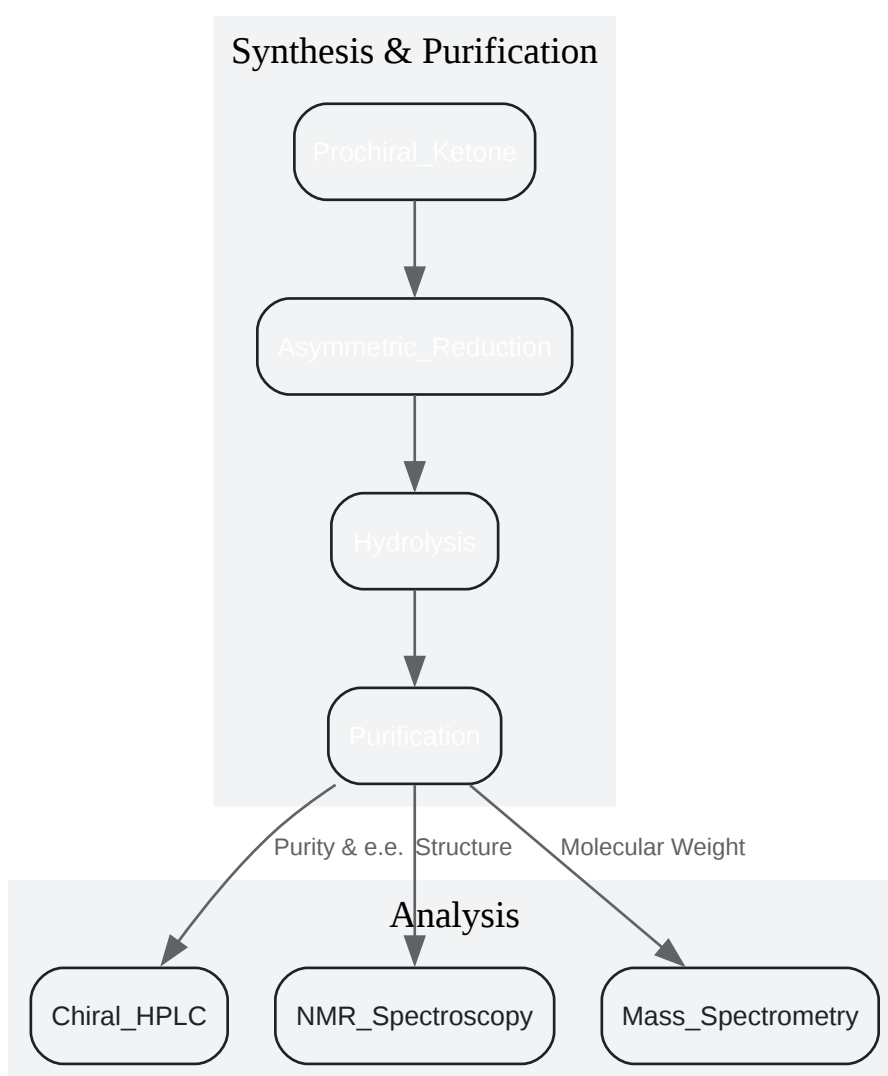
(2R)-2-hydroxypentanoic acid is a metabolite that can be acted upon by dehydrogenase enzymes, converting it to the corresponding keto acid.^[3] This suggests its involvement in cellular metabolic pathways. While a specific signaling pathway dedicated to **(2R)-2-hydroxypentanoic acid** is not well-defined, alpha-hydroxy acids, in general, have been shown to induce apoptosis in keratinocytes through the activation of caspase-dependent and -independent pathways.^[6]

Below is a proposed metabolic pathway for **(2R)-2-hydroxypentanoic acid** and a general experimental workflow for its analysis.



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Proposed metabolic conversion of **(2R)-2-hydroxypentanoic acid**.



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